

# Technical Guide: 1-Tetradecanol-d29 - Certificate of Analysis and Specifications

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the certificate of analysis and specifications for the deuterated long-chain fatty alcohol, **1-Tetradecanol-d29**. This document is intended to serve as a detailed resource for researchers, scientists, and professionals in drug development who utilize isotopically labeled compounds as internal standards for quantitative analysis.

#### Introduction

**1-Tetradecanol-d29** is the deuterium-labeled analog of 1-Tetradecanol, also known as myristyl alcohol. Due to its chemical and physical similarity to the unlabeled compound, **1-Tetradecanol-d29** is an ideal internal standard for mass spectrometry (MS) and nuclear magnetic resonance (NMR) based quantitative studies. Its use allows for the correction of variability during sample preparation and analysis, leading to more accurate and precise measurements. This guide outlines the typical quality specifications and analytical methodologies used to certify this important research chemical.

#### Certificate of Analysis: Representative Data

The following tables summarize the typical specifications and representative analytical data for a batch of high-purity **1-Tetradecanol-d29**.

Table 1: General Properties and Specifications



Property	Specification	Representative Value	
Chemical Formula	C14HD29O	C14HD29O	
Molecular Weight	243.57 g/mol	243.57 g/mol	
CAS Number	284474-78-8	284474-78-8	
Appearance	White Solid	Conforms	
Solubility	Soluble in Diethyl Ether, Slightly Soluble in Ethanol	Conforms	
Melting Point	38-40 °C	39.1 °C	

Table 2: Quality Control Specifications

Analysis	Specification	Representative Value	Method
Chemical Purity	≥ 99.0%	99.6%	GC-MS
Isotopic Enrichment (D)	≥ 98.0 atom % D	98.7 atom % D	Mass Spectrometry
Deuterium Incorporation	Conforms to structure	Conforms	<sup>1</sup> H-NMR, <sup>13</sup> C-NMR

#### **Experimental Protocols**

Detailed methodologies for the key analytical techniques used to determine the quality of **1-Tetradecanol-d29** are provided below.

## Gas Chromatography-Mass Spectrometry (GC-MS) for Chemical Purity

This method is employed to determine the chemical purity of **1-Tetradecanol-d29** by separating it from any non-deuterated or other impurities.

• Instrumentation: A standard gas chromatograph coupled with a mass spectrometer detector.



- · Sample Preparation:
  - Accurately weigh approximately 1 mg of 1-Tetradecanol-d29 and dissolve it in 1 mL of a suitable solvent such as hexane or ethyl acetate.
  - Vortex the solution to ensure complete dissolution.
- GC Conditions:
  - Column: A non-polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm ID, 0.25 μm film thickness).
  - o Carrier Gas: Helium at a constant flow rate of 1.0 mL/min.
  - Injector Temperature: 250 °C.
  - Oven Temperature Program:
    - Initial temperature: 100 °C, hold for 2 minutes.
    - Ramp: Increase to 280 °C at a rate of 10 °C/min.
    - Final hold: Hold at 280 °C for 10 minutes.
  - Injection Volume: 1 μL.
- · MS Conditions:
  - Ionization Mode: Electron Ionization (EI) at 70 eV.
  - Mass Range: Scan from m/z 40 to 400.
  - Source Temperature: 230 °C.
  - Quadrupole Temperature: 150 °C.
- Data Analysis: The chemical purity is determined by calculating the peak area percentage of
   1-Tetradecanol-d29 relative to the total peak area of all components in the chromatogram.



#### Mass Spectrometry (MS) for Isotopic Enrichment

High-resolution mass spectrometry is used to determine the isotopic enrichment of deuterium in **1-Tetradecanol-d29**.

- Instrumentation: A high-resolution mass spectrometer (e.g., Orbitrap or TOF).
- Sample Preparation: The sample solution prepared for GC-MS analysis can be used, or a
  new solution can be prepared by dissolving a small amount of the compound in a suitable
  solvent for direct infusion.
- MS Conditions:
  - Ionization Mode: Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).
  - Mass Analyzer Mode: High-resolution full scan.
  - Data Acquisition: Acquire data in the mass range that includes the molecular ion of 1-Tetradecanol-d29 and its isotopologues.
- Data Analysis:
  - Identify the monoisotopic mass of the fully deuterated species and the masses of the isotopologues containing fewer deuterium atoms.
  - Measure the relative intensities of the peaks corresponding to the different isotopologues.
  - Calculate the isotopic enrichment by determining the percentage of the fully deuterated species relative to the sum of all observed isotopologues.

### Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Confirmation and Isotopic Purity

<sup>1</sup>H-NMR and <sup>13</sup>C-NMR are used to confirm the structure of the molecule and to provide an orthogonal assessment of isotopic purity.

• Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).

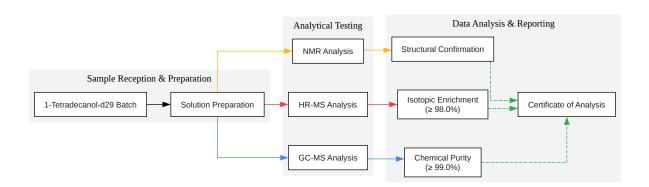


- Sample Preparation:
  - Dissolve 5-10 mg of 1-Tetradecanol-d29 in a deuterated solvent (e.g., Chloroform-d, CDCl<sub>3</sub>) that does not have signals overlapping with the analyte.
  - Transfer the solution to an NMR tube.
- ¹H-NMR Spectroscopy:
  - Pulse Program: Standard single-pulse experiment.
  - Data Acquisition: Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
  - Analysis: The absence or significant reduction of proton signals at positions expected for
     1-Tetradecanol confirms a high degree of deuteration. The presence of any residual proton
     signals can be integrated to estimate the level of isotopic purity.
- <sup>13</sup>C-NMR Spectroscopy:
  - Pulse Program: Proton-decoupled <sup>13</sup>C experiment.
  - Data Acquisition: Acquire a sufficient number of scans.
  - Analysis: The carbon spectrum will show signals for the 14 carbon atoms. The coupling patterns of these signals can provide information about the adjacent deuterium atoms, further confirming the deuteration pattern.

#### **Visualizations**

The following diagrams illustrate the logical workflow and the analytical process for the quality control of **1-Tetradecanol-d29**.

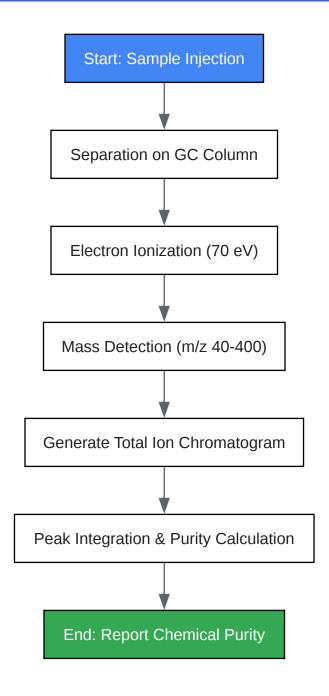




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Caption: Quality Control Workflow for 1-Tetradecanol-d29.

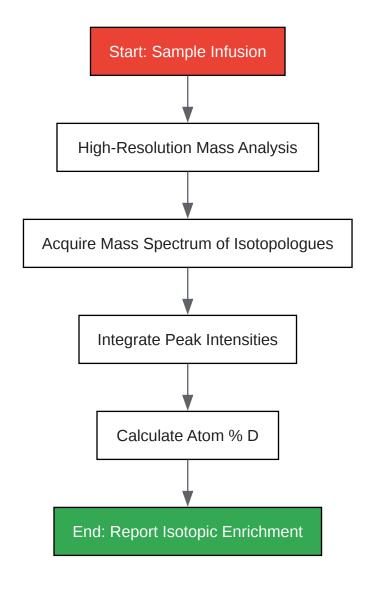




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Caption: GC-MS Experimental Workflow for Purity Analysis.





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Caption: Mass Spectrometry Workflow for Isotopic Enrichment.

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